

Application Notes: C.I. Mordant Orange 29 for Staining Cell Structures

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Compound of Interest

Compound Name: C.I. Mordant Orange 29

Cat. No.: B15555831

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Introduction

C.I. Mordant Orange 29, also known by its Colour Index number 18744, is a single azo-class mordant dye.^[1] Mordant dyes, by definition, require the use of a mordant—typically a metal salt—to form an insoluble complex with the tissue components, thereby imparting color. While the chemical properties of **C.I. Mordant Orange 29** are documented, its specific application for staining cellular structures is not well-established in scientific literature. This document summarizes the available chemical data and provides a general framework for its potential application in histological staining, based on the principles of mordant dyeing.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **C.I. Mordant Orange 29** is presented below. This data is essential for preparing solutions and understanding the dye's basic characteristics.

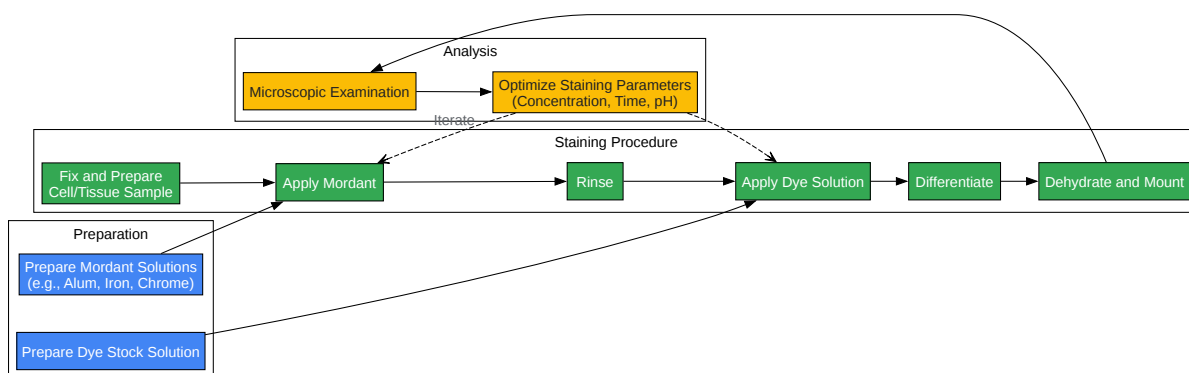
Property	Value	Reference
C.I. Name	Mordant Orange 29	[1]
C.I. Number	18744	[1]
CAS Number	6054-86-0	[1]
Molecular Formula	$C_{16}H_{12}N_5NaO_7S$	[1]
Molecular Weight	441.35 g/mol	[1]
Chemical Class	Single Azo	[1]
Color	Orange	[1]

Principle of Mordant Dye Staining

Mordant dyes function by forming a coordination complex with a mordant, which then binds to the tissue. The mordant, often a metallic salt (e.g., aluminum, iron, or chromium salts), acts as a bridge between the dye molecule and the cellular components, enhancing the dye's affinity and the stability of the stain. The final color of the stained structure can depend on both the dye and the mordant used.

General Experimental Workflow for a Novel Mordant Dye

Due to the lack of specific protocols for **C.I. Mordant Orange 29** in cell staining, a generalized workflow for testing and optimizing a new mordant dye is proposed. This workflow provides a logical sequence for researchers to develop a staining protocol.



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A generalized workflow for developing a staining protocol with a novel mordant dye.

Hypothetical Protocol for Evaluation of C.I. Mordant Orange 29

The following is a hypothetical, untested protocol designed as a starting point for researchers wishing to evaluate **C.I. Mordant Orange 29** for staining cell structures. Optimization of each step is critical.

Materials:

- **C.I. Mordant Orange 29**
- Mordant (e.g., potassium aluminum sulfate, ferric chloride)

- Distilled water
- Ethanol series (for dehydration)
- Xylene or xylene substitute
- Mounting medium
- Fixed biological specimens on slides

Protocol:

- Reagent Preparation:
 - Dye Solution (1% w/v): Dissolve 1 g of **C.I. Mordant Orange 29** in 100 mL of distilled water. Gentle heating may be required.
 - Mordant Solution (5% w/v): Prepare a 5% aqueous solution of the chosen mordant (e.g., 5 g of potassium aluminum sulfate in 100 mL of distilled water).
- Deparaffinization and Rehydration (for paraffin-embedded sections):
 - Immerse slides in xylene (2 changes, 5 minutes each).
 - Transfer through absolute ethanol (2 changes, 3 minutes each).
 - Transfer through 95% ethanol (2 minutes).
 - Transfer through 70% ethanol (2 minutes).
 - Rinse in running tap water.
- Mordanting:
 - Immerse slides in the 5% mordant solution for 5-15 minutes.
 - Rinse thoroughly in several changes of distilled water.
- Staining:

- Immerse slides in the 1% **C.I. Mordant Orange 29** solution for 10-30 minutes.
- Rinse briefly in distilled water.
- Differentiation (Optional):
 - If staining is too intense, briefly rinse in a weak acid or alcohol solution to remove excess dye. This step requires careful monitoring.
- Dehydration and Mounting:
 - Dehydrate slides through an ascending series of ethanol concentrations (70%, 95%, absolute).
 - Clear in xylene or a substitute.
 - Mount with a permanent mounting medium.

Expected Results and Interpretation

As there is no established precedent for the use of **C.I. Mordant Orange 29** in cell staining, the expected results are purely speculative. It is anticipated that the dye, in conjunction with a mordant, may bind to various cellular components. The specificity and intensity of the staining would need to be determined empirically. Researchers should look for differential staining of the nucleus, cytoplasm, and extracellular matrix. The choice of mordant will likely have a significant impact on the final color and localization of the stain.

Conclusion

While **C.I. Mordant Orange 29** is a known chemical entity, its utility as a biological stain for cellular structures is not documented in the available literature. The information and hypothetical protocol provided here serve as a foundational guide for researchers interested in exploring its potential applications. Significant empirical work will be required to validate and optimize any staining protocol using this dye.

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References

- 1. medchemexpress.com [medchemexpress.com]
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